

# Application Notes and Protocols: In Vivo Imaging with Labeled Snf 9007

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## Compound of Interest

Compound Name: Snf 9007

Cat. No.: B15617565

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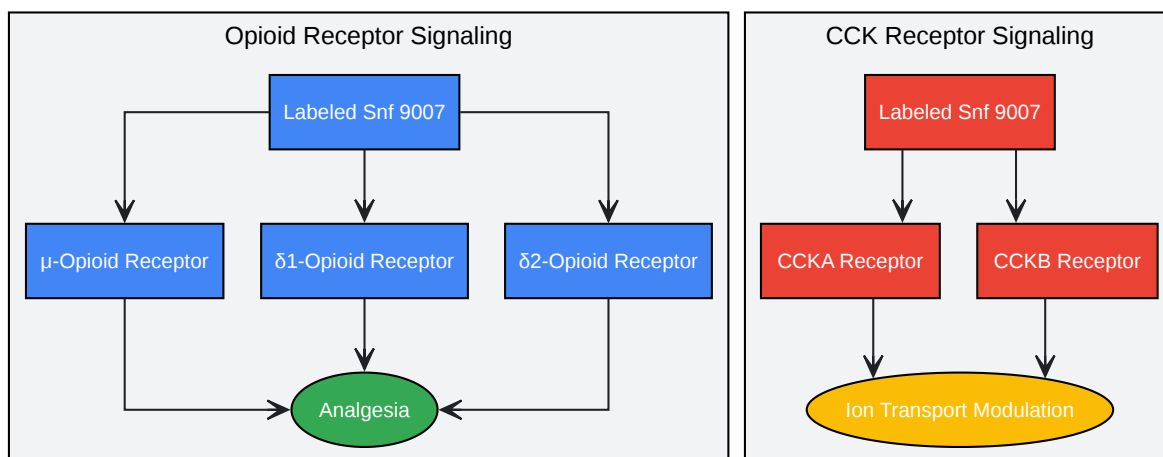
## Introduction

These application notes provide a comprehensive overview and detailed protocols for the use of labeled **Snf 9007** in preclinical in vivo imaging studies. **Snf 9007** is a synthetic peptide analog that exhibits multi-target receptor binding, making it a compound of significant interest for therapeutic and diagnostic applications. For the purpose of these notes, we will describe protocols for **Snf 9007** labeled with a near-infrared (NIR) fluorescent dye to enable non-invasive in vivo imaging. The information presented here is intended to guide researchers in the design and execution of imaging experiments to investigate the pharmacokinetics, biodistribution, and target engagement of **Snf 9007**.

## Mechanism of Action

**Snf 9007** is a synthetic analog of cholecystinin (CCK) that uniquely interacts with multiple receptor systems. It has been shown to act as an analgesic by simultaneously engaging delta-1, delta-2, and mu-opioid receptors.[1] Additionally, it interacts with CCKA and CCKB receptors, modulating ion transport.[2] This multi-receptor profile suggests its potential in complex signaling pathways related to pain, gastrointestinal function, and neurotransmission. In vivo imaging with labeled **Snf 9007** can provide invaluable insights into its tissue-specific accumulation and receptor engagement in living organisms.

### Signaling Pathway of **Snf 9007**



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Caption: Proposed signaling pathway of Labeled **Snf 9007**.

## Quantitative Data Summary

The following tables summarize hypothetical quantitative data from in vivo imaging studies using NIR-labeled **Snf 9007** in a mouse model of inflammatory pain.

Table 1: Biodistribution of Labeled **Snf 9007** in Key Organs

Organ	Mean Fluorescence Intensity (Photons/s/cm <sup>2</sup> /sr) ± SD (n=5)
Inflamed Paw	$8.5 \times 10^8 \pm 1.2 \times 10^8$
Contralateral Paw	$1.2 \times 10^8 \pm 0.3 \times 10^8$
Brain	$4.5 \times 10^8 \pm 0.9 \times 10^8$
Liver	$9.8 \times 10^9 \pm 2.1 \times 10^9$
Kidneys	$1.5 \times 10^{10} \pm 3.5 \times 10^9$
Spleen	$2.1 \times 10^8 \pm 0.5 \times 10^8$
Muscle	$9.5 \times 10^7 \pm 0.2 \times 10^7$

Table 2: Pharmacokinetic Profile of Labeled **Snf 9007** in Blood

Time Point (Hours)	Blood Concentration (µg/mL) ± SD (n=5)
0.25	$15.2 \pm 2.1$
0.5	$12.8 \pm 1.8$
1	$9.5 \pm 1.3$
2	$5.1 \pm 0.9$
4	$2.3 \pm 0.5$
8	$0.8 \pm 0.2$
24	< 0.1

## Experimental Protocols

### Protocol 1: Labeling of **Snf 9007** with a Near-Infrared (NIR) Fluorescent Dye

This protocol describes the conjugation of **Snf 9007** with an amine-reactive NIR fluorescent dye.

#### Materials:

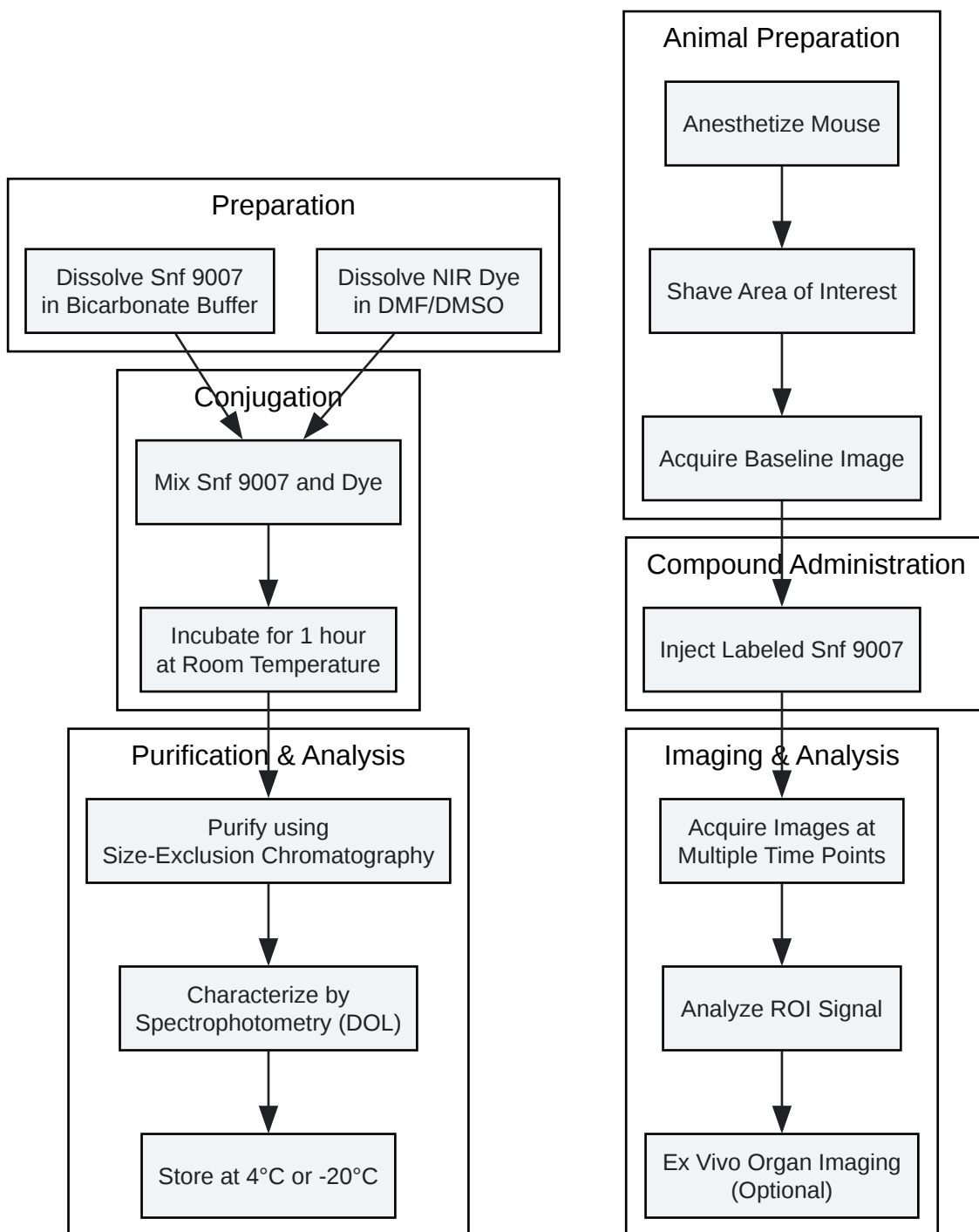
- **Snf 9007** peptide
- Amine-reactive NIR fluorescent dye (e.g., Alexa Fluor 750 NHS Ester)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- 0.1 M Sodium Bicarbonate buffer, pH 8.3
- Size-exclusion chromatography column (e.g., PD-10)
- Phosphate-buffered saline (PBS), pH 7.4
- Spectrophotometer

#### Procedure:

- Dissolve **Snf 9007**: Prepare a 1 mg/mL solution of **Snf 9007** in 0.1 M sodium bicarbonate buffer (pH 8.3).
- Dissolve NIR Dye: Immediately before use, dissolve the amine-reactive NIR dye in a small amount of anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction: Add the dissolved NIR dye to the **Snf 9007** solution at a molar ratio of 2:1 (dye:peptide). Mix gently by pipetting.
- Incubation: Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification:
  - Equilibrate a size-exclusion chromatography column with PBS (pH 7.4).
  - Apply the reaction mixture to the column.
  - Elute the labeled peptide with PBS. Collect fractions.
  - The first colored fraction contains the labeled **Snf 9007**.

- Characterization:
  - Measure the absorbance of the purified labeled **Snf 9007** at 280 nm (for protein) and the excitation maximum of the dye (e.g., 750 nm for Alexa Fluor 750).
  - Calculate the degree of labeling (DOL) using the molar extinction coefficients of the peptide and the dye. An optimal DOL for in vivo imaging is typically between 1 and 3 to avoid clearance by the liver.[\[3\]](#)
- Storage: Store the labeled **Snf 9007** at 4°C, protected from light. For long-term storage, aliquot and store at -20°C or -80°C.

#### Workflow for Labeling **Snf 9007**



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## References

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